

# Solubility Profile of Methyl L-leucinate in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: Methyl L-leucinate

Cat. No.: B010346

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This technical guide provides an in-depth overview of the solubility of **Methyl L-leucinate** in various organic solvents, targeting researchers, scientists, and professionals in drug development. The document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

## Quantitative Solubility Data

The solubility of **Methyl L-leucinate** hydrochloride was determined in twelve organic solvents at temperatures ranging from 283.15 K to 323.15 K. The mole fraction solubility ( $x_1$ ) data is summarized in the table below. The dissolution of **Methyl L-leucinate** hydrochloride in these solvents is an endothermic and entropy-driven process.<sup>[1][2]</sup> An increase in temperature positively affects the solubility of **Methyl L-leucinate** hydrochloride in these pure solvents.<sup>[1][2]</sup>

Temperature (K)	Methyl Acetate (x1* 10 <sup>3</sup> )	Ethyl Acetate (x1* 10 <sup>3</sup> )	n-Propyl Acetate (x1* 10 <sup>3</sup> )	Iso propyl Acetate (x1* 10 <sup>3</sup> )	Dimethyl Carbonate (x1* 10 <sup>3</sup> )	n-Butanol (x1* 10 <sup>2</sup> )	n-Pentanol (x1* 10 <sup>2</sup> )	Acetonitrile (x1* 10 <sup>3</sup> )	Acetone (x1* 10 <sup>3</sup> )	2-Butanone (x1* 10 <sup>3</sup> )	n-Hexane (x1* 10 <sup>4</sup> )	1,4-Dioxane (x1* 10 <sup>3</sup> )
283.15	1.31	0.85	0.52	0.41	0.29	1.33	0.89	1.58	1.02	0.75	0.15	0.95
288.15	1.55	1.01	0.63	0.50	0.36	1.51	1.02	1.83	1.21	0.89	0.18	1.12
293.15	1.83	1.20	0.76	0.61	0.44	1.71	1.16	2.12	1.43	1.06	0.22	1.32
298.15	2.16	1.42	0.92	0.74	0.54	1.93	1.32	2.46	1.68	1.26	0.27	1.55
303.15	2.55	1.68	1.11	0.90	0.66	2.18	1.50	2.85	1.97	1.49	0.33	1.82
308.15	3.01	1.99	1.33	1.09	0.81	2.45	1.70	3.30	2.31	1.76	0.40	2.13
313.15	3.55	2.35	1.59	1.31	0.99	2.75	1.93	3.82	2.70	2.08	0.49	2.49
318.15	4.18	2.78	1.89	1.57	1.20	3.08	2.18	4.42	3.15	2.45	0.60	2.91
323.15	4.92	3.29	2.25	1.88	1.45	3.45	2.46	5.11	3.67	2.88	0.74	3.40

## Experimental Protocol: Gravimetric Method

The solubility of **Methyl L-leucinate** hydrochloride in the selected organic solvents was determined using a static gravimetric method under atmospheric pressure (101.2 kPa).<sup>[1][2]</sup>

## Apparatus:

- Jacketed glass vessel (100 mL)
- Magnetic stirrer
- Thermostatic water bath
- Analytical balance (accuracy  $\pm 0.1$  mg)
- Drying oven

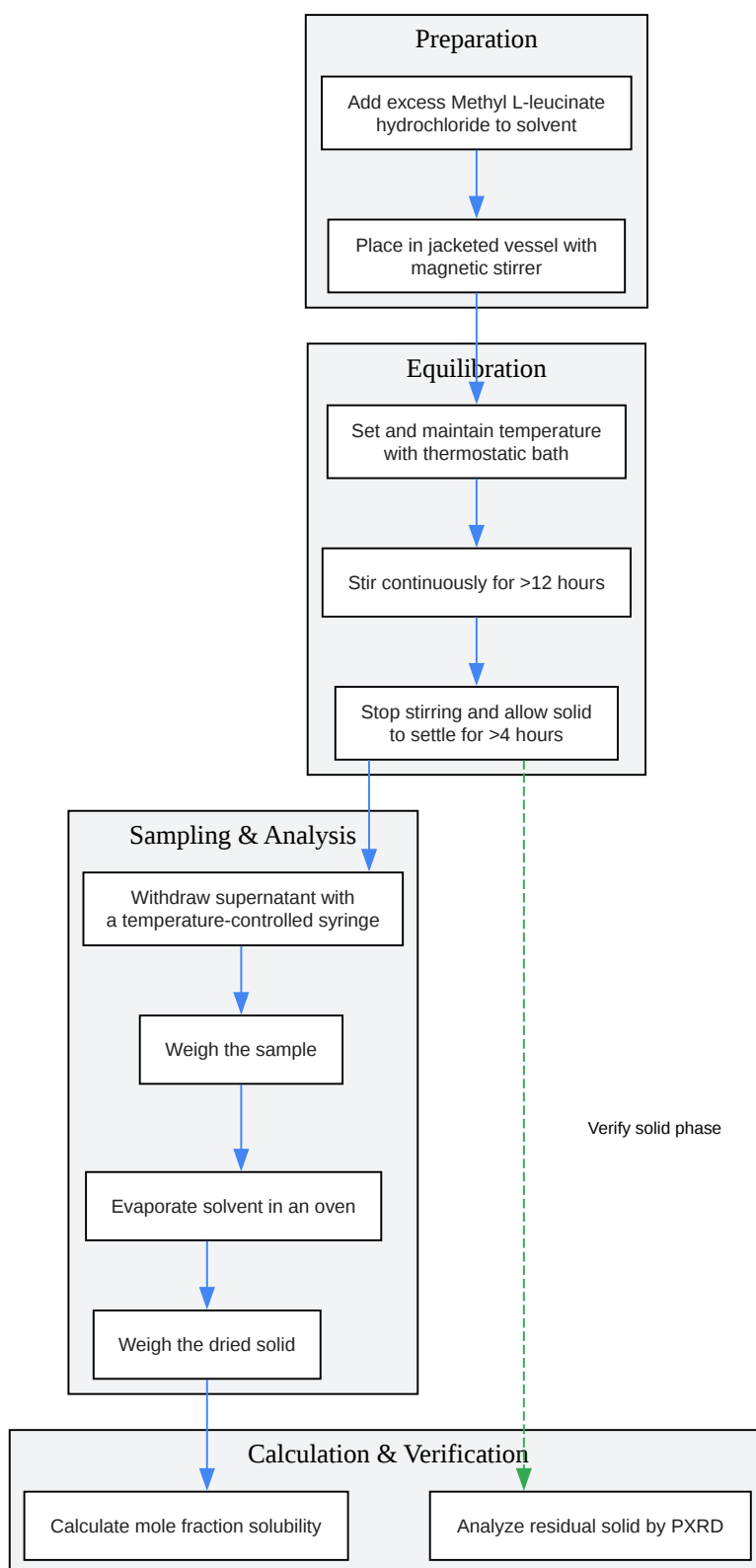
## Procedure:

- An excess amount of **Methyl L-leucinate** hydrochloride was added to a known mass of the respective organic solvent in the jacketed glass vessel.
- The mixture was continuously stirred using the magnetic stirrer to ensure thorough mixing.
- The temperature of the solution was maintained at the desired setpoint (ranging from 283.15 to 323.15 K) by circulating water from the thermostatic water bath through the jacket of the vessel.
- The solution was allowed to equilibrate for at least 12 hours to ensure that saturation was reached.
- After equilibration, the stirring was stopped, and the solution was left undisturbed for at least 4 hours to allow the undissolved solid to settle.
- A sample of the clear supernatant was carefully withdrawn using a preheated or precooled syringe to prevent any change in solubility due to temperature fluctuations.
- The withdrawn sample was immediately transferred to a pre-weighed container.
- The weight of the sample was determined using the analytical balance.
- The solvent was then evaporated by drying the sample in an oven at a controlled temperature until a constant weight of the dissolved solid was achieved.

- The mass of the dissolved **Methyl L-leucinate** hydrochloride was determined by weighing the container with the dried solid.
- The mole fraction solubility was then calculated from the masses of the dissolved solute and the solvent.
- The solid phase in equilibrium with the saturated solution was analyzed by powder X-ray diffraction to confirm that no polymorphic transformation or solvate formation occurred during the experiment.<sup>[1][2]</sup>

## Visualized Experimental Workflow

The following diagram illustrates the key steps in the gravimetric method for determining the solubility of **Methyl L-leucinate**.



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
Caption: Gravimetric method workflow for solubility determination.

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## References

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